

# 6-Bromoquinolin-4-ol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **6-Bromoquinolin-4-Ol**

Cat. No.: **B142416**

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## An In-depth Technical Guide to **6-Bromoquinolin-4-ol**

This technical guide provides a comprehensive overview of **6-bromoquinolin-4-ol**, a heterocyclic organic compound of interest to researchers and scientists in the field of medicinal chemistry and drug development. This document details its fundamental chemical properties, experimental synthesis protocols, and potential biological relevance based on the activities of the broader quinolinone class of compounds.

## Physicochemical Properties

**6-Bromoquinolin-4-ol**, also known by synonyms such as 6-bromo-4-hydroxyquinoline and 6-bromo-4(1H)-quinolone, is a solid at room temperature.<sup>[1][2]</sup> Its key identifiers and properties are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	145369-94-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C9H6BrNO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	224.05 g/mol , 224.06 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	283°C (lit.)	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to light yellow powder/crystal	<a href="#">[2]</a>
InChIKey	XKLBNOHKHRAXKK-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	<chem>BrC1=CC=C2NC=CC(=O)C2=C1</chem>	<a href="#">[1]</a>

## Experimental Protocols: Synthesis

The synthesis of **6-bromoquinolin-4-ol** is a critical process for its further study and application. Several methods have been reported, primarily involving cyclization reactions. Below are detailed protocols adapted from established methodologies.

### Protocol 1: Cyclization in Diphenyl Ether

This protocol is based on the thermal cyclization of an intermediate derived from 4-bromoaniline.

Step 1: Synthesis of 5-(((4-bromophenyl)amino)methylene)-2,2-dimethyl-1,3-dioxane-4,6-dione  
This intermediate is typically formed by the reaction of 4-bromoaniline with Meldrum's acid and an orthoformate like triethyl orthoformate.[\[5\]](#)

#### Step 2: Synthesis of **6-bromoquinolin-4-ol**

- Preheat ether (110.793 g, 0.65 mol) to reflux.[\[5\]](#)
- Slowly add 5-(((4-bromophenyl)amino)methylene)-2,2-dimethyl-1,3-dioxane-4,6-dione (10.110 g, 0.031 mol) to the refluxing ether.[\[5\]](#)

- Maintain the reflux and stir for 10 minutes.[5]
- After the reaction is complete, cool the solution to 50°C.[5]
- Slowly add the resulting mixture to petroleum ether at room temperature and stir for 10 minutes.[5]
- Collect the precipitated solid by filtration, wash with ethyl acetate, and dry to obtain **6-bromoquinolin-4-ol**.[5]

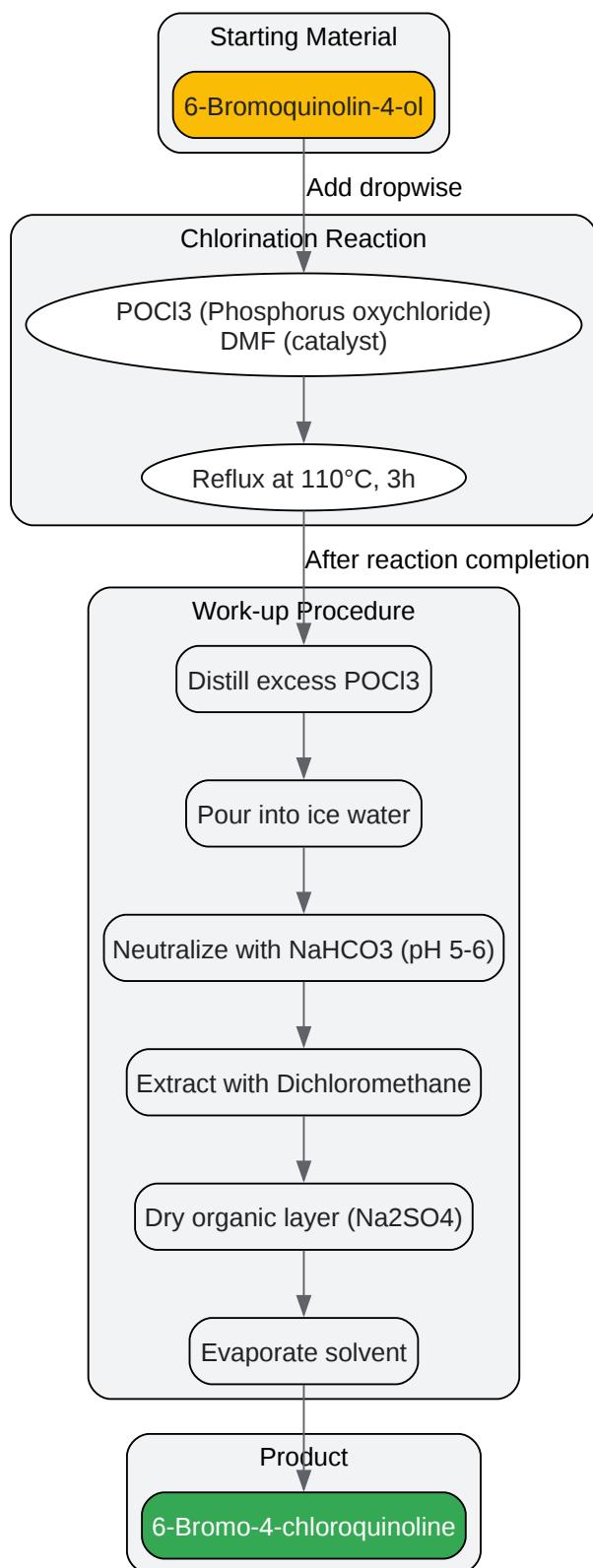
## Protocol 2: Decarboxylation in Diphenyl Ether

This method involves the decarboxylation of a carboxylic acid precursor.

- Place 6-bromo-4-hydroxyquinoline-3-carboxylic acid (5.0 g, 18.73 mmol) in a 100 mL round-bottomed flask.[2]
- Add diphenyl ether (30 mL) to the flask.[2]
- Heat the reaction mixture to 260°C and stir for 2 hours.[2]
- Once the reaction is complete, cool the mixture to 60°C.[2]
- Add petroleum ether (30 mL) to precipitate the product.[2]
- Collect the suspended solid by filtration and wash sequentially with petroleum ether and ethyl acetate.[2]
- Dry the product under reduced pressure to yield **6-bromoquinolin-4-ol** as a brown solid.[2]

## Experimental Workflow and Further Reactions

**6-Bromoquinolin-4-ol** serves as a valuable intermediate in the synthesis of other functionalized quinolines. A common subsequent reaction is its conversion to 6-bromo-4-chloroquinoline, a precursor for various nucleophilic substitution reactions.



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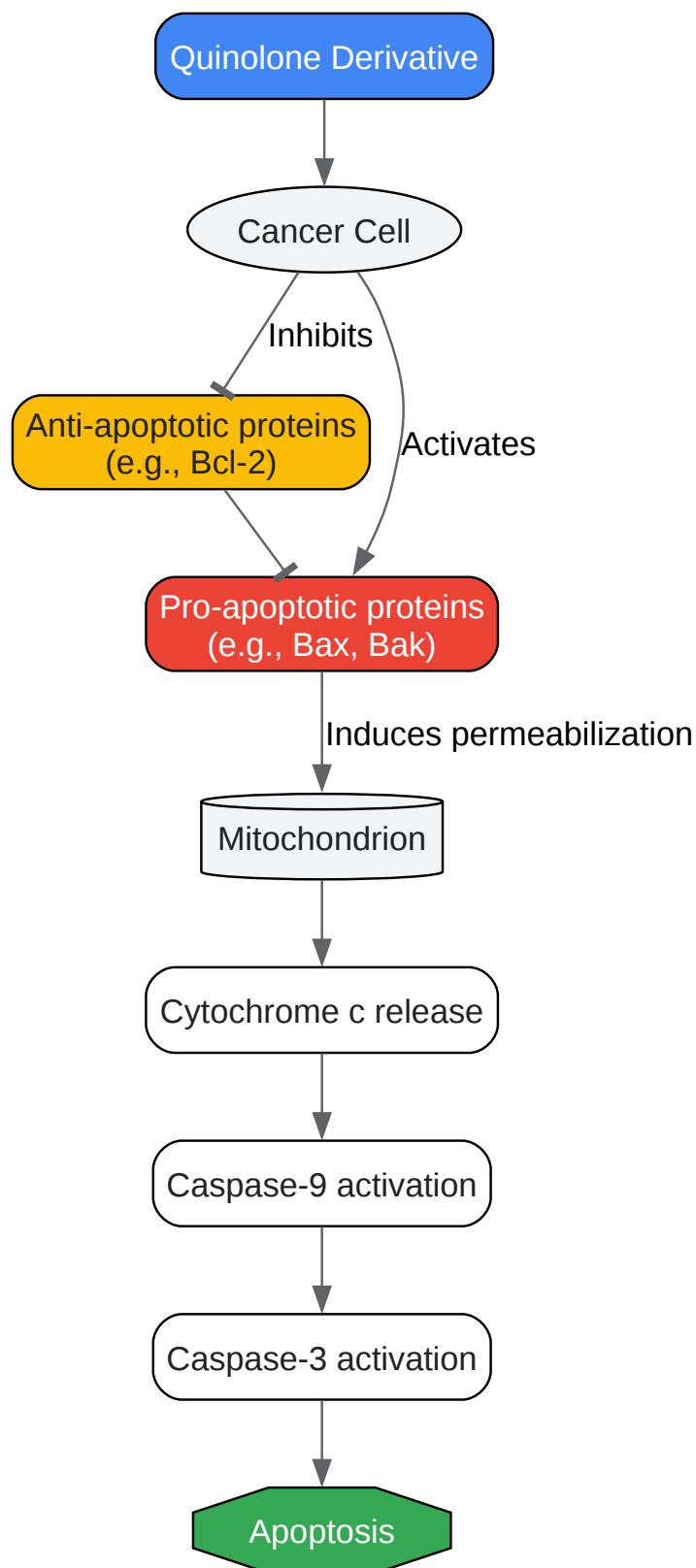
Synthesis of 6-bromo-4-chloroquinoline from **6-bromoquinolin-4-ol**.

## Biological Activity and Signaling Pathways

While specific signaling pathways for **6-bromoquinolin-4-ol** are not extensively documented, the quinoline and quinolinone scaffolds are present in numerous compounds with significant biological activities, including anticancer and antimicrobial properties.<sup>[6]</sup> The mechanisms of action for quinolinone derivatives are diverse and can involve the induction of apoptosis, inhibition of cell migration, and cell cycle arrest.<sup>[6]</sup> The presence of a halogen, such as bromine, at the C6 position has been associated with enhanced cytotoxic effects in some series of compounds.<sup>[6]</sup>

## Plausible Signaling Pathway for Anticancer Activity

Based on the known mechanisms of similar compounds, a plausible signaling pathway for the anticancer activity of a **6-bromoquinolin-4-ol** derivative could involve the induction of apoptosis through the intrinsic mitochondrial pathway.

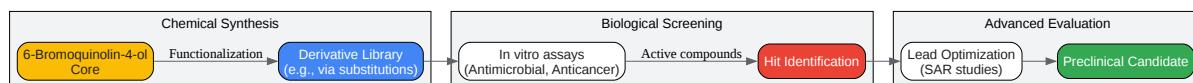


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Plausible signaling pathway for anticancer activity of quinolone derivatives.

## Logical Relationships in Drug Development

The development of new therapeutic agents from the **6-bromoquinolin-4-ol** core involves a structured workflow. This process begins with the chemical synthesis of derivatives, followed by comprehensive biological screening to identify promising candidates for further evaluation.



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Generalized workflow for the development of quinolinone-based therapeutic agents.

## Conclusion

**6-Bromoquinolin-4-ol** is a well-characterized compound with established synthetic routes. Its primary value for researchers lies in its role as a versatile intermediate for the creation of more complex molecules. The broader family of quinolinone derivatives has demonstrated significant potential in medicinal chemistry, particularly in the development of new anticancer and antimicrobial agents. Further investigation into the biological activities of novel derivatives synthesized from the **6-bromoquinolin-4-ol** scaffold is a promising avenue for future research.

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- To cite this document: BenchChem. [6-Bromoquinolin-4-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142416#6-bromoquinolin-4-ol-molecular-weight-and-formula]

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